

An In-depth Technical Guide to (Ethylenedioxy)dimethanol (CAS 3586-55-8)

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Compound of Interest

Compound Name: (Ethylenedioxy)dimethanol

Cat. No.: B009804

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Ethylenedioxy)dimethanol, with the CAS number 3586-55-8, is a versatile organic compound recognized for its efficacy as a broad-spectrum biocide and its utility as a chemical intermediate.[1] Structurally, it is the bis(hydroxymethyl ether) of ethylene glycol.[2] Its primary mechanism of antimicrobial action involves the controlled release of formaldehyde, which provides sustained efficacy against a wide range of microorganisms, including bacteria, fungi, and yeast.[1][3] This property makes it a valuable preservative in various industrial and commercial formulations, such as water-based paints, adhesives, metalworking fluids, and pigment slurries.[4][5] Beyond its biocidal applications, **(Ethylenedioxy)dimethanol** also serves as a building block in synthetic chemistry, particularly in the development of specialty polymers where it can enhance durability and heat resistance.[1]

Chemical and Physical Properties

(Ethylenedioxy)dimethanol is a colorless to yellowish, viscous liquid that is miscible with water in all proportions.[2][3] Its hygroscopic nature is attributed to its ability to form hydrogen bonds.[3]

Table 1: General Properties of (Ethylenedioxy)dimethanol

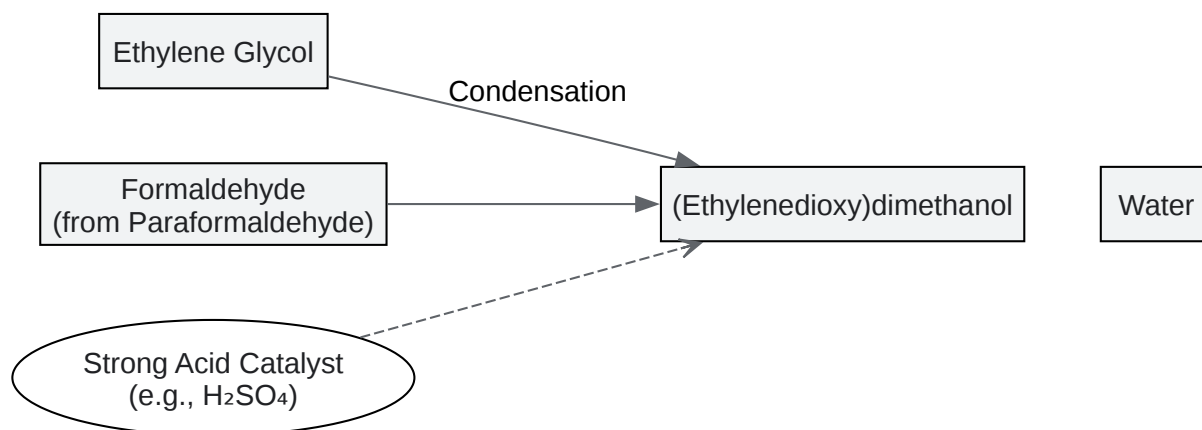
Property	Value	Reference(s)
CAS Number	3586-55-8	[2]
EC Number	222-720-6	[2]
Molecular Formula	C ₄ H ₁₀ O ₄	[6]
Molecular Weight	122.12 g/mol	[6]
Appearance	Colorless to yellowish liquid	[2]
Solubility	Miscible with water in any ratio	[2]

Table 2: Physical and Chemical Data of (Ethylenedioxy)dimethanol

Property	Value	Reference(s)
Density	1.180 - 1.200 g/mL at 25°C	[2]
Boiling Point	158.8 °C	[7]
Melting Point	-76.5 °C	[7]
Refractive Index	1.430 - 1.443 at 20°C	[2]
pH (1% in distilled water)	7.0 - 8.0 at 20°C	[2]
Formaldehyde Content	42 - 48%	[2]

Synthesis and Mechanism of Action

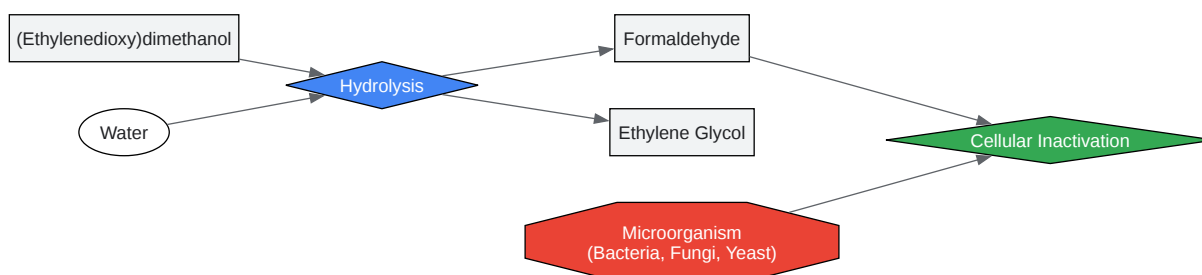
The most common method for synthesizing **(Ethylenedioxy)dimethanol** is through the acid-catalyzed condensation of ethylene glycol with a formaldehyde source, such as paraformaldehyde or formaldehyde gas.[3][6][8] This reaction is typically carried out at elevated temperatures.[8]



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Caption: Synthesis of **(Ethylenedioxy)dimethanol**.

The primary mechanism of its biocidal activity is the hydrolytic decomposition of the molecule to release formaldehyde.[2][3] Formaldehyde is a potent biocide that acts by cross-linking proteins and nucleic acids in microorganisms, leading to cell death.[9] This slow-release mechanism provides a sustained antimicrobial effect.[1]



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Caption: Biocidal mechanism of action.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **(Ethylenedioxy)dimethanol** are not extensively available in the public domain. The following are generalized procedures based on available information and standard laboratory practices.

Synthesis: Acid-Catalyzed Condensation (Generalized Protocol)

This protocol describes the synthesis of **(Ethylenedioxy)dimethanol** from ethylene glycol and paraformaldehyde.

Materials:

- Ethylene glycol
- Paraformaldehyde
- Sulfuric acid (concentrated)
- Sodium hydroxide solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine ethylene glycol and paraformaldehyde. A common molar ratio is approximately 1:2.2

(ethylene glycol to formaldehyde).[8]

- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.5-1.5% by weight) to the mixture while stirring.[3]
- Heat the reaction mixture to a temperature between 70-80°C with continuous stirring.[3]
- Maintain the reaction at this temperature for a period of time, typically several hours, to ensure the reaction goes to completion. The reaction progress can be monitored by techniques such as HPLC or GC.
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the acid catalyst by slowly adding a sodium hydroxide solution until the pH is neutral.
- Transfer the mixture to a separatory funnel and wash with brine (saturated sodium chloride solution) to remove any remaining salts.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove any unreacted starting materials and water by vacuum distillation. The final product, **(Ethylenedioxy)dimethanol**, should be a clear, viscous liquid.

Analytical Methods (Generalized Protocols)

4.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used to identify and quantify **(Ethylenedioxy)dimethanol** and its degradation products.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for polar compounds (e.g., a wax-type column).

Procedure:

- Sample Preparation: Dilute the sample in a suitable volatile solvent (e.g., methanol or dichloromethane).
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC.
- GC Conditions (Typical):
 - Injector Temperature: 250°C
 - Oven Program: Start at a lower temperature (e.g., 80°C), then ramp up to a higher temperature (e.g., 280°C) to ensure separation of all components.^[6]
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan a suitable mass range (e.g., m/z 30-300) to detect the parent ion and fragmentation patterns.
- Data Analysis: Identify **(Ethylenedioxy)dimethanol** based on its retention time and the fragmentation pattern in the mass spectrum.

4.2.2. High-Performance Liquid Chromatography (HPLC)

HPLC is useful for monitoring the synthesis reaction and quantifying the purity of the final product.

Instrumentation:

- HPLC system with a suitable detector (e.g., UV or Refractive Index).
- Reversed-phase C18 column.

Procedure:

- Mobile Phase: A mixture of water and a polar organic solvent like acetonitrile or methanol. A gradient elution may be necessary to separate all components.
- Sample Preparation: Dilute the sample in the mobile phase.
- Injection: Inject a specific volume of the sample onto the column.
- Detection: Monitor the elution of the compound using a suitable detector.
(Ethylenedioxy)dimethanol does not have a strong UV chromophore, so a refractive index detector or derivatization for UV detection might be necessary.
- Quantification: Use a calibration curve prepared from standards of known concentrations to quantify the amount of **(Ethylenedioxy)dimethanol** in the sample.

Biocidal Efficacy Testing: Minimum Inhibitory Concentration (MIC) (Generalized Protocol)

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[4]

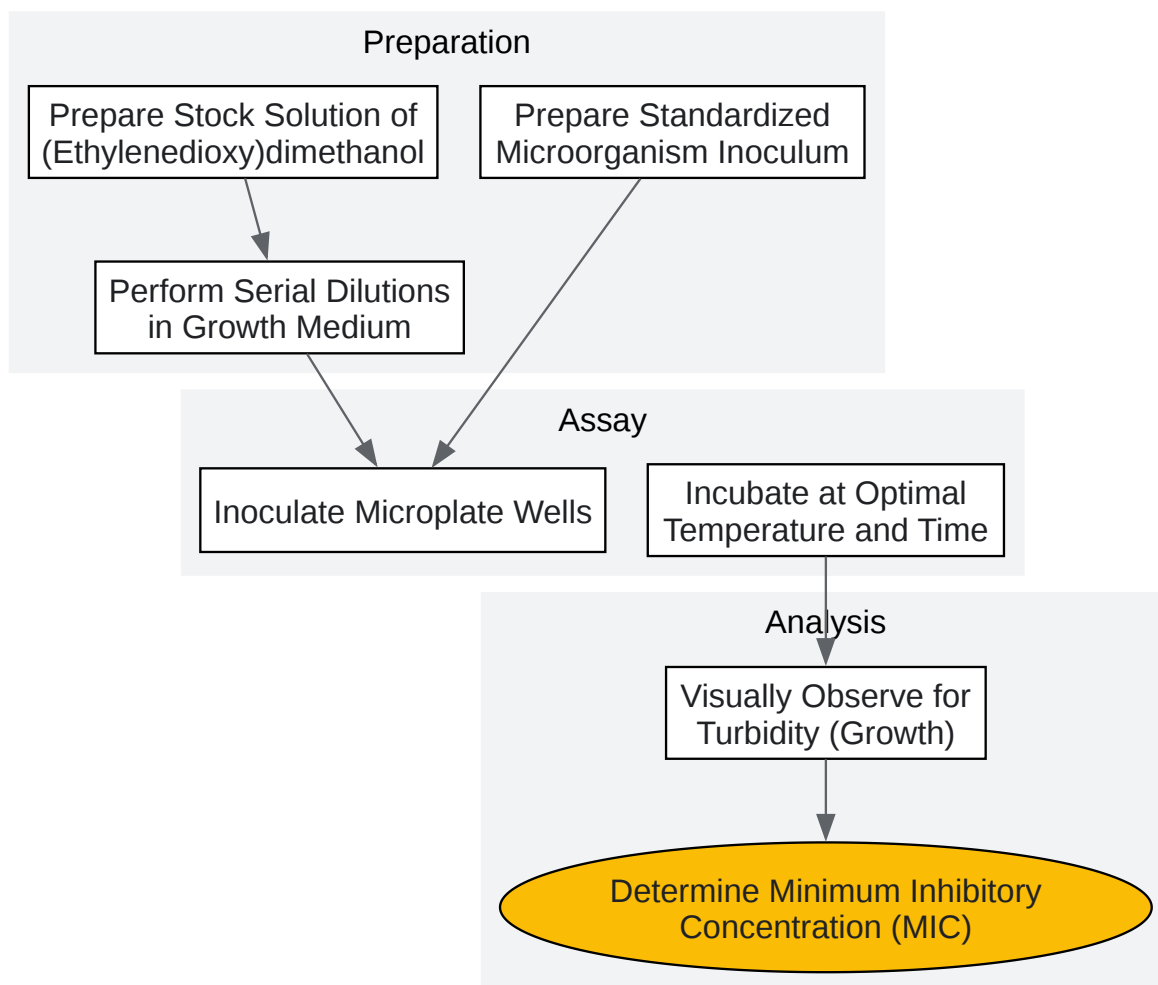
Materials:

- **(Ethylenedioxy)dimethanol**
- Sterile growth medium (e.g., Mueller-Hinton broth for bacteria, Sabouraud dextrose broth for fungi)
- Microorganism cultures (e.g., Staphylococcus aureus, Escherichia coli, Candida albicans)
- Sterile 96-well microplates
- Incubator

Procedure:

- Prepare a stock solution of **(Ethylenedioxy)dimethanol** in a suitable solvent.

- Perform serial dilutions of the stock solution in the sterile growth medium in the wells of a 96-well microplate to obtain a range of concentrations.
- Inoculate each well with a standardized suspension of the test microorganism.
- Include positive controls (microorganism in broth without the biocide) and negative controls (broth only).
- Incubate the microplate at the optimal temperature for the growth of the microorganism (e.g., 37°C for most bacteria, 25-30°C for fungi) for a specified period (e.g., 24-48 hours).
- Determine the MIC by visually inspecting the wells for turbidity (growth). The MIC is the lowest concentration of **(Ethylenedioxy)dimethanol** in which no visible growth is observed.



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Caption: Workflow for MIC determination.

Applications

(Ethylenedioxy)dimethanol has a range of applications primarily stemming from its biocidal properties.

Table 3: Applications of (Ethylenedioxy)dimethanol

Application Area	Description	Reference(s)
In-Can Preservation	Used to preserve water-based products such as pigment slurries, polymer dispersions, adhesives, and detergents from microbial degradation.	[4] [5]
Metalworking Fluids	Acts as a biocide in water-based metalworking fluids to prevent microbial growth and associated problems like odor and corrosion.	[6]
Corrosion Inhibition	Shows potential as a corrosion inhibitor, particularly in industrial settings.	[9]
Chemical Synthesis	Serves as a chemical intermediate in the production of polymers and other organic compounds.	[3] [6]
Hydrogen Sulfide Scavenger	Can be used to remove hydrogen sulfide, which is important for safety and corrosion control in various industrial processes.	[1]

Safety Information

(Ethylenedioxy)dimethanol is classified as harmful if swallowed or inhaled and can cause skin and serious eye irritation.[\[10\]](#) It may also cause an allergic skin reaction and respiratory irritation.[\[10\]](#)

Table 4: Hazard Statements for (Ethylenedioxy)dimethanol

Hazard Code	Description	Reference(s)
H302	Harmful if swallowed	[10]
H315	Causes skin irritation	[10]
H317	May cause an allergic skin reaction	[10]
H318	Causes serious eye damage	[10]
H332	Harmful if inhaled	[10]
H335	May cause respiratory irritation	[10]
H412	Harmful to aquatic life with long lasting effects	[10]

Handling and Storage:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing. Avoid contact with skin and eyes and avoid breathing vapors.[\[7\]](#)
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers. Keep away from food, drink, and animal feed.[\[10\]](#)

Conclusion

(Ethylenedioxy)dimethanol is a commercially significant compound with well-established applications as a formaldehyde-releasing biocide. Its efficacy in preserving a wide range of water-based products makes it a valuable tool in various industries. While detailed, publicly available experimental protocols are limited, its synthesis and analysis can be approached using standard organic chemistry and analytical techniques. Understanding its properties, mechanism of action, and safety considerations is crucial for its effective and safe use in research and industrial applications.

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